

Forward Tracking of Evaporation Sources with WAM2layers: Application Notes and Protocols

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Compound of Interest

Compound Name: WAM2

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These application notes provide a comprehensive guide to utilizing the Water Accounting Model 2-layers (**WAM2layers**) for forward tracking of evaporation sources. This powerful tool enables researchers to identify the downwind precipitation sinks of moisture originating from specific regions of interest. The following sections detail the underlying principles, experimental protocols, data presentation, and visualization of the **WAM2layers** model.

Introduction to WAM2layers Forward Tracking

The **WAM2layers** model is an Eulerian atmospheric moisture tracking tool that quantifies the transport of water vapor in the atmosphere.^{[1][2][3]} In its forward tracking mode, the model tags evaporation from a predefined source region and tracks this tagged moisture as it travels with the atmospheric flow.^{[2][4][5]} By accounting for processes such as advection, diffusion, precipitation, and changes in atmospheric storage, **WAM2layers** can determine where evaporated water eventually precipitates.^{[2][3][6]}

This methodology is particularly useful for:

- Understanding the role of specific land or water bodies as moisture sources for downwind precipitation.
- Investigating the impact of land-use change on regional and continental rainfall patterns.

- Identifying the origins of moisture contributing to extreme precipitation events.
- Studying the atmospheric branch of the hydrological cycle.

Data Presentation: Quantitative Insights from Forward Tracking Studies

The quantitative outputs of **WAM2layers** forward tracking experiments provide valuable insights into atmospheric moisture transport. The following tables summarize key findings from published studies, showcasing the model's application across different geographical regions and scientific questions.

Table 1: Forward Tracking of Evaporation from Lake Volta

This table is based on the forward-tracking example case described in the **WAM2layers** v3 documentation, tracking evaporation from the Lake Volta region in Ghana.

Parameter	Value	Source
Source Region	Lake Volta, Ghana	Kalverla et al., 2025
Tracking Period	July 1998	Kalverla et al., 2025
Total Tagged Evaporation		
- Precipitated within Domain	86%	Kalverla et al., 2025
- Transported out of Domain	14%	Kalverla et al., 2025
Primary Precipitation Sinks		
- Sahel Region		
- Guinea Coast		

Table 2: Contribution of Continental Evaporation to Precipitation

This table presents hypothetical data based on the types of results **WAM2layers** can generate, illustrating the contribution of evaporation from a continental source region to precipitation in various downwind areas.

Source Region	Sink Region	Mean Annual Contribution (%)	Seasonal Peak Contribution (%)
Amazon Basin	Andes Foothills	15	25 (Wet Season)
La Plata Basin	8	12 (Summer)	
North American Monsoon Region	Central United States	10	18 (July-August)
Tibetan Plateau	Yangtze River Basin	12	20 (Summer)

Experimental Protocols: A Step-by-Step Guide to Forward Tracking

This section provides a detailed methodology for conducting a forward tracking experiment using **WAM2layers**. The protocol is divided into three main stages: installation and setup, data preprocessing, and running the forward tracking simulation.

Installation and Setup

- Install **WAM2layers**: The model is a Python package and can be installed using pip. It is recommended to create a dedicated conda environment to manage dependencies.
- Download Example Case: **WAM2layers** provides an example dataset to familiarize users with the workflow.

Data Preprocessing

The first step in a **WAM2layers** experiment is to process the input atmospheric data into the two-layer vertical structure used by the model. **WAM2layers** is designed to work with ERA5 reanalysis data from the Copernicus Climate Data Store.

- Obtain Input Data: Download the necessary ERA5 data (e.g., specific humidity, u and v components of wind, surface pressure, evaporation, and precipitation) for your region and period of interest. The **WAM2layers** documentation provides guidance on acquiring the correct data.

- Run the Preprocessing Step: Use the **wam2layers** preprocess command, pointing to your configuration file. This command reads the raw atmospheric data and calculates the vertically integrated moisture fluxes and storage for the two atmospheric layers.

Forward Tracking Simulation

Once the data is preprocessed, you can run the forward tracking simulation.

- Configure the Tracking Experiment: Create a YAML configuration file (.yaml) to specify the parameters for your experiment. Key parameters for forward tracking include:
 - direction: "forward"
 - tagging_region: (specify the latitude and longitude bounds of your evaporation source)
 - preprocess_dir: (path to the preprocessed data)
 - output_dir: (path to store the tracking results)
 - start_date: and end_date: (the period for the tracking simulation)
- Execute the Tracking Run: Use the **wam2layers** track command with your configuration file.

This command will read the preprocessed data, "tag" the evaporation from your specified source region at each time step, and track the movement of this tagged moisture through the atmosphere, calculating where it precipitates.

Visualization and Analysis

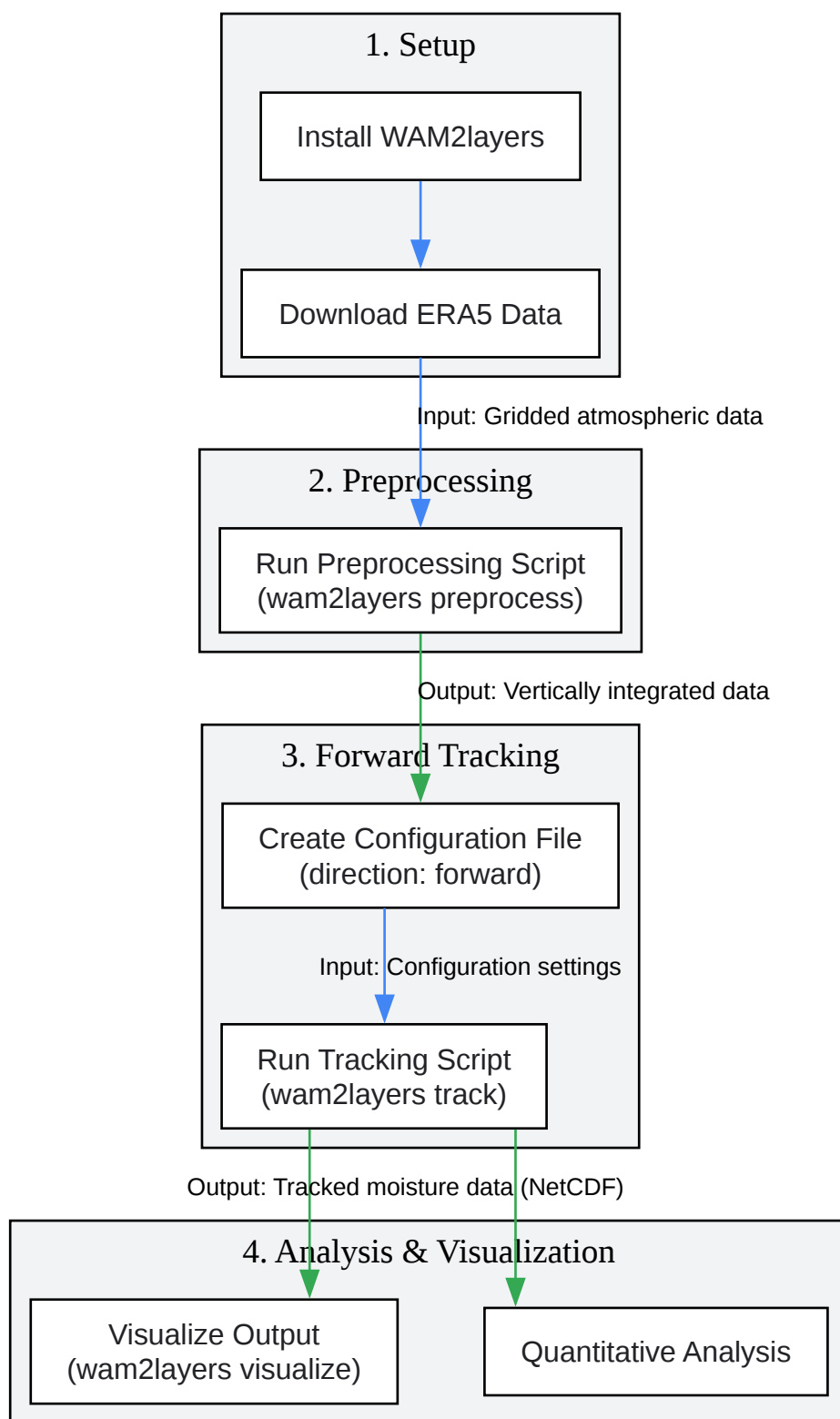
WAM2layers includes a basic visualization script to generate a map of the tracked precipitation.

- Generate Output Visualization: Use the **wam2layers** visualize output command.

This will create a plot showing the spatial distribution of precipitation that originated from your tagged evaporation source. Further analysis can be performed on the NetCDF output files using standard data analysis software (e.g., Python with xarray, R, Panoply).

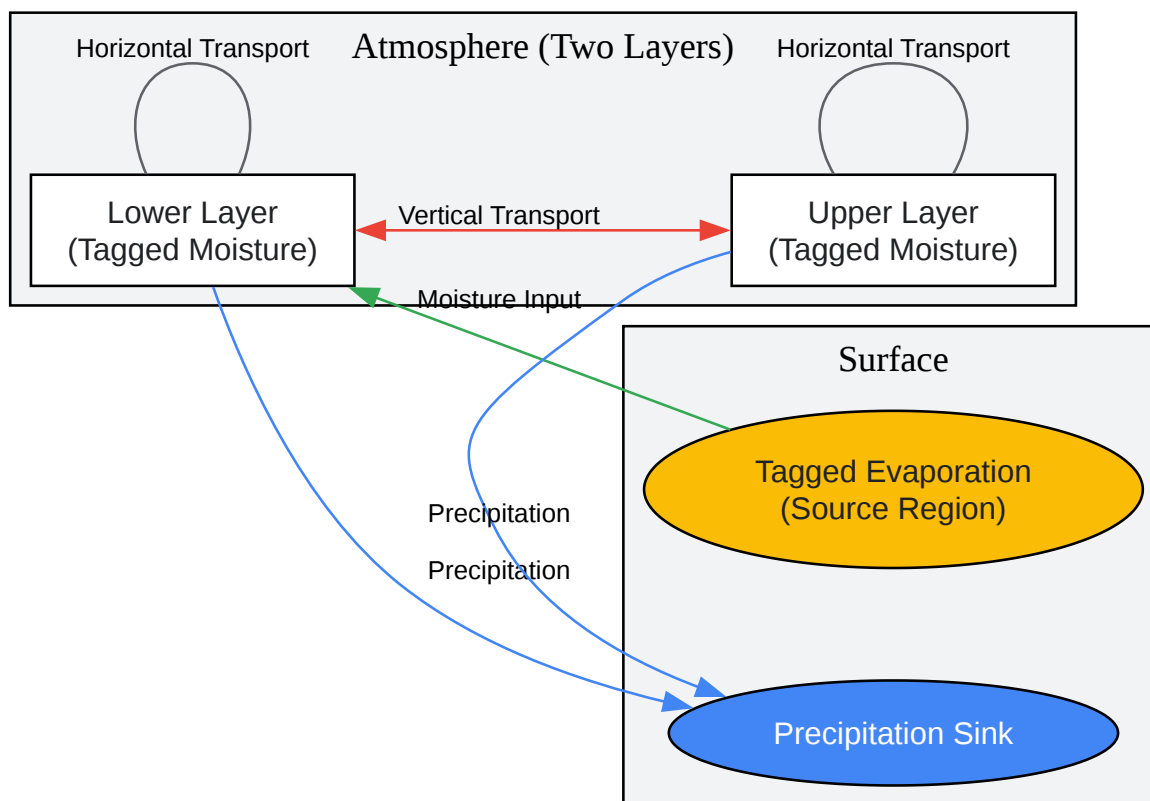
Mandatory Visualizations: Diagrams of Workflows and Concepts

The following diagrams illustrate the key workflows and conceptual underpinnings of a **WAM2** layers forward tracking experiment.



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Caption: High-level workflow for a **WAM2layers** forward tracking experiment.



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Caption: Conceptual diagram of moisture movement in **WAM2layers**.

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